

Methoxyphenone (CAS 41295-28-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methoxyphenone

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Introduction

Methoxyphenone, with the CAS registry number 41295-28-7, is a benzophenone derivative known chemically as (4-methoxy-3-methylphenyl)(3-methylphenyl)methanone.^{[1][2][3]} This compound has garnered attention primarily for its application in the agricultural sector as a selective herbicide.^{[4][5]} Its mechanism of action involves the inhibition of photosynthesis, a critical process for plant survival.^[4] This technical guide provides an in-depth overview of the chemical and physical properties of **Methoxyphenone**, detailed experimental protocols for its synthesis and analysis, and a visualization of its herbicidal mode of action.

Chemical and Physical Properties

A summary of the key physicochemical properties of **Methoxyphenone** is presented in the table below. These properties are crucial for understanding its behavior in various experimental and environmental settings.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₆ O ₂	[1][2][3][6]
Molecular Weight	240.30 g/mol	[1][2][7]
Accurate Mass	240.115 g/mol	[3]
Melting Point	62.25 °C	[1]
Boiling Point (estimated)	343.02 °C	[1]
Flash Point	174.4 °C	[1]
Density (estimated)	1.0752 g/cm ³	[1]
Water Solubility	2 mg/L (at 20 °C)	[1]
Appearance	Solid	[6]
Solubility in Organic Solvents	Soluble in Chloroform (Slightly), DMSO (Slightly)	[1]
Storage Conditions	Dry, dark, and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years).	[8]

Experimental Protocols

Synthesis of Methoxyphenone via Friedel-Crafts Acylation

A common and effective method for the synthesis of benzophenone derivatives like **Methoxyphenone** is the Friedel-Crafts acylation. The following protocol is a generalized procedure that can be adapted for the synthesis of 3,3'-Dimethyl-4-methoxybenzophenone.

Materials:

- m-Toluic acid
- o-Methylanisole

- Polyphosphoric acid (PPA)
- Dichloromethane (CH_2Cl_2)
- Sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

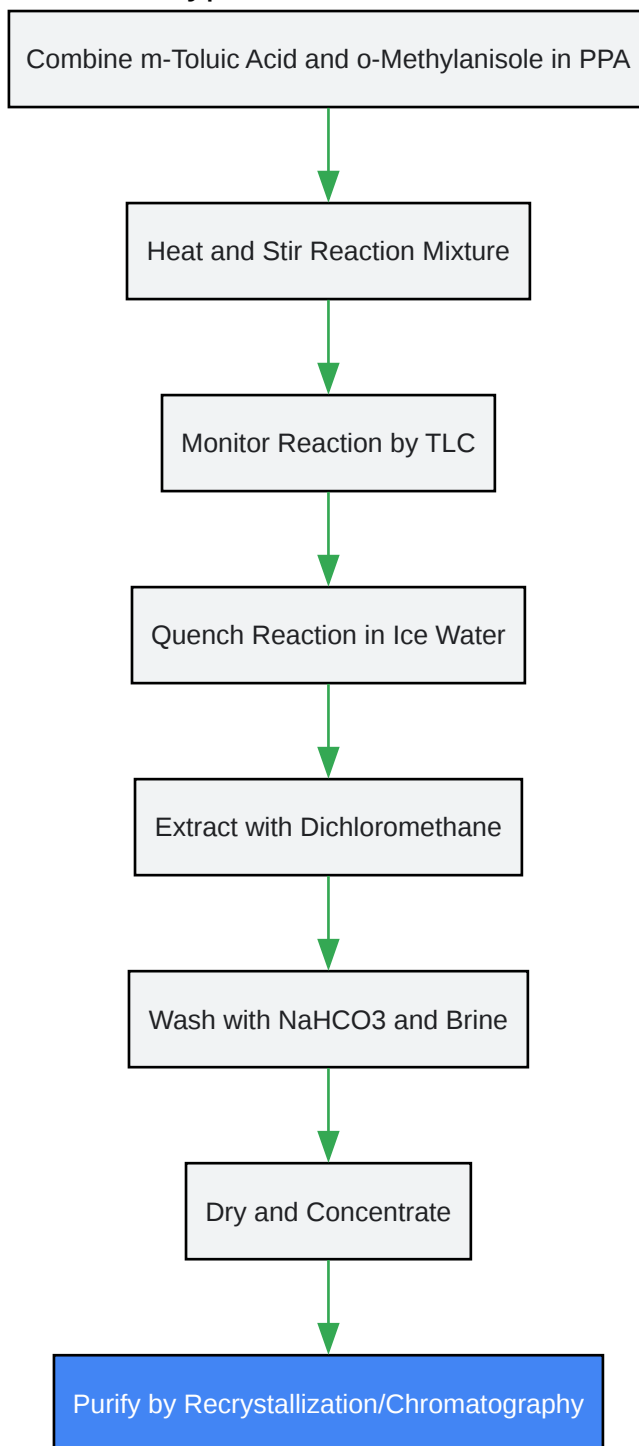
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, combine m-toluic acid and o-methylanisole in a 1:1 molar ratio.
- Add polyphosphoric acid to the flask. The amount of PPA should be sufficient to ensure efficient stirring of the reaction mixture.
- Heat the mixture with stirring. The reaction temperature and time will need to be optimized, but a starting point could be 80-100 °C for several hours.
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and carefully pour it into a beaker containing ice water to quench the reaction.
- Extract the aqueous mixture with dichloromethane.

- Combine the organic extracts and wash them with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- The crude **Methoxyphenone** can be further purified by recrystallization or column chromatography.

Logical Workflow for Friedel-Crafts Acylation:

Synthesis of Methoxyphenone via Friedel-Crafts Acylation

[Click to download full resolution via product page](#)Caption: Workflow for **Methoxyphenone** synthesis.

Determination of Physicochemical Properties: General Methodologies

The following are general experimental protocols that can be employed to determine the key physicochemical properties of **Methoxyphenone**.

Melting Point Determination (Capillary Method):

- A small, finely powdered sample of **Methoxyphenone** is packed into a capillary tube, sealed at one end, to a height of 4-6 mm.
- The capillary tube is attached to a thermometer.
- The assembly is placed in a melting point apparatus (e.g., a Thiele tube or an automated instrument) containing a suitable heating fluid (e.g., silicone oil).
- The temperature is raised at a steady rate (approximately 1-2 °C per minute) near the expected melting point.
- The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample has melted is recorded as the melting point range.

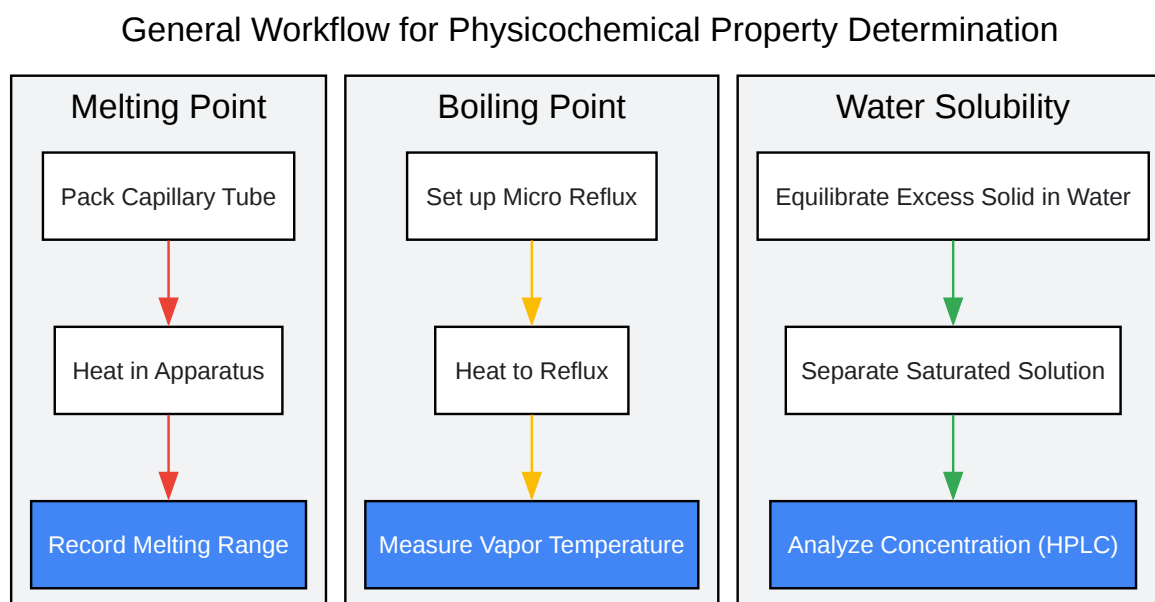
Boiling Point Determination (Micro Reflux Method):

- A small volume (a few milliliters) of **Methoxyphenone** is placed in a small-scale reaction vial or test tube containing a boiling chip.
- A condenser is attached vertically to the vial.
- The apparatus is heated gently until the liquid begins to boil and a ring of refluxing condensate is observed on the inner wall of the condenser.
- A thermometer is positioned so that its bulb is just below the level of the refluxing ring to measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- The stable temperature reading is recorded as the boiling point.

Water Solubility Determination (Flask Method):

- An excess amount of **Methoxyphenone** is added to a known volume of distilled water in a flask.
- The flask is sealed and agitated at a constant temperature (e.g., 20 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The mixture is then allowed to stand to allow undissolved solid to settle.
- A sample of the supernatant is carefully removed and filtered or centrifuged to remove any suspended particles.
- The concentration of **Methoxyphenone** in the clear aqueous solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. This concentration represents the water solubility at the specified temperature.

Experimental Workflow for Property Determination:



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Caption: Workflow for determining physical properties.

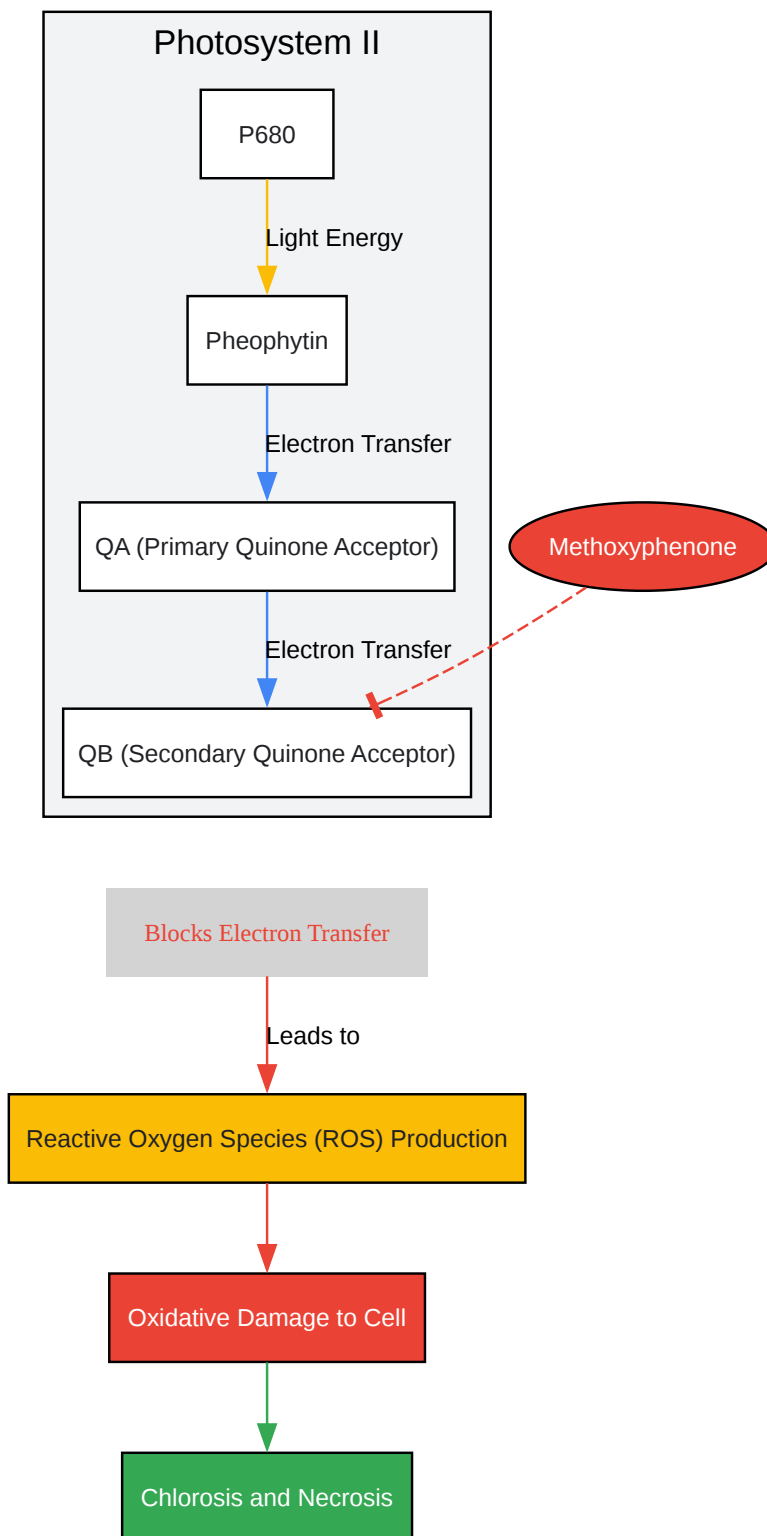
Mechanism of Action: Inhibition of Photosynthesis

Methoxyphenone functions as a selective herbicide by inhibiting photosynthesis in susceptible plants.^[4] Specifically, it is known to interfere with the photosynthetic electron transport chain in Photosystem II (PSII).

The herbicidal action of many benzophenones and other classes of herbicides involves binding to the D1 protein of the PSII reaction center. This binding event blocks the transfer of electrons from the primary quinone acceptor (Q_a) to the secondary quinone acceptor (Q_e), thereby interrupting the flow of electrons necessary for the production of ATP and NADPH. This disruption not only halts the plant's ability to produce energy through photosynthesis but also leads to the generation of reactive oxygen species (ROS), which cause oxidative damage to cellular components, ultimately leading to cell death and the visible symptoms of chlorosis and necrosis.^[9]

Signaling Pathway of Photosynthesis Inhibition:

Methoxyphenone's Inhibition of Photosystem II

[Click to download full resolution via product page](#)Caption: Inhibition of Photosystem II by **Methoxyphenone**.

Conclusion

Methoxyphenone (CAS 41295-28-7) is a well-characterized benzophenone derivative with established herbicidal properties. Its physicochemical characteristics are well-documented, and its synthesis can be achieved through established organic chemistry methodologies like the Friedel-Crafts acylation. The primary mode of action as a herbicide is the inhibition of photosynthetic electron transport at Photosystem II, a mechanism shared by a number of commercial herbicides. This technical guide provides researchers, scientists, and drug development professionals with a comprehensive resource on the core chemical properties and related experimental considerations for **Methoxyphenone**.

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References

- 1. HPLC Method for Analysis of Hydroquinone and 4-Methoxyphenol (Mequinol) on Primesep 100 Column | SIELC Technologies [sielc.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 6. benchchem.com [benchchem.com]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. Separation of Methoxyphenone on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 9. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
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